

(4-Bromonaphthalen-1-yl)methanamine hydrochloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	(4-Bromonaphthalen-1-yl)methanamine hydrochloride
Cat. No.:	B1341887

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Technical Guide: (4-Bromonaphthalen-1-yl)methanamine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, experimental protocols, and biological context for **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** (CAS No: 578029-09-1). This document is intended for use by qualified professionals in a laboratory or research setting.

Section 1: Material Safety and Physicochemical Properties

(4-Bromonaphthalen-1-yl)methanamine hydrochloride is a chemical intermediate used in the synthesis of more complex molecules. Proper handling and storage are crucial for laboratory safety.

Physical and Chemical Properties

Property	Value
CAS Number	578029-09-1
Molecular Formula	C ₁₁ H ₁₁ BrClN
Molecular Weight	272.57 g/mol
Appearance	White to off-white solid
Purity	≥95%

Hazard Identification and Safety Precautions

This compound is classified as an irritant. Users should exercise caution and adhere to the following safety measures.

Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements:

Category	Precautionary Statement
Prevention	Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray.
Response	If on skin: Wash with plenty of soap and water. If inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If skin or eye irritation persists: Get medical advice/attention.
Storage	Store in a well-ventilated place. Keep container tightly closed.
Disposal	Dispose of contents/container in accordance with local/regional/national/international regulations.

Section 2: Experimental Protocols

The following section details a published experimental protocol involving the use of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** in a chemical synthesis.

Synthesis of a N-acetylated Derivative

This protocol describes the N-acetylation of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride**, a common step in the synthesis of more complex molecules for drug discovery.

[1]

Materials:

- **(4-Bromonaphthalen-1-yl)methanamine hydrochloride**
- Anhydrous pyridine

- Acetyl chloride (AcCl)
- Ethyl acetate (EtOAc)
- Water
- Brine
- Sodium sulfate

Procedure:

- A suspension of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** (271 mg, 1 mmol, 1 equivalent) in 5 mL of anhydrous pyridine is prepared in a suitable reaction vessel and cooled to 0 °C in an ice bath.[1]
- Acetyl chloride (86 mg, 78 µL, 1.5 mmol, 1.5 equivalents) is added dropwise to the cooled suspension.[1]
- The reaction mixture is allowed to warm to room temperature and stirred for 2 hours.[1]
- The reaction mixture is concentrated in vacuo to remove the pyridine.[1]
- The resulting residue is diluted with 50 mL of ethyl acetate.[1]
- The organic solution is washed sequentially with water and brine.[1]
- The organic layer is dried over sodium sulfate.[1]
- The dried organic fraction is concentrated in vacuo to yield the final product.[1]

Section 3: Biological Context and Signaling Pathways

(4-Bromonaphthalen-1-yl)methanamine hydrochloride serves as a building block in the synthesis of small molecule inhibitors targeting specific proteins implicated in disease.

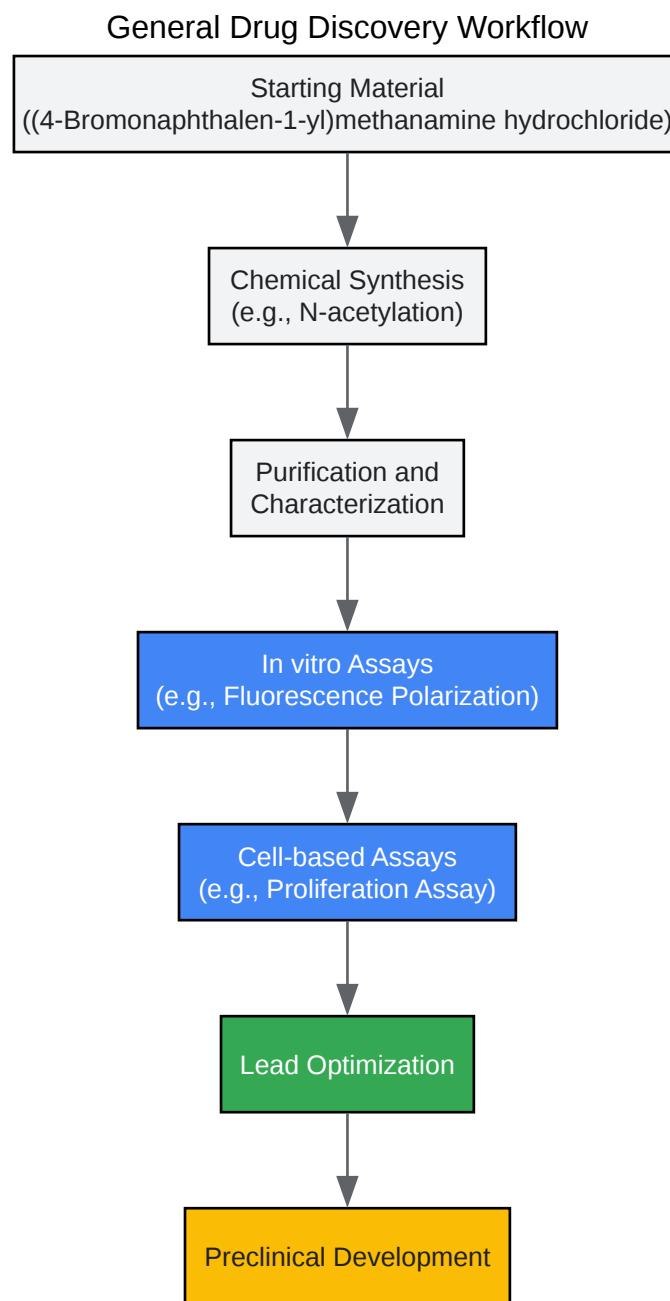
Targeting the GAS41 YEATS Domain in Non-Small Cell Lung Cancer

Recent research has utilized derivatives of **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** in the development of inhibitors for the GAS41 YEATS domain.^[1] The GAS41 protein is a promising target for anticancer agents, as its YEATS domain plays a critical role in the onset and growth of non-small cell lung cancer (NSCLC).^[1]

The developed inhibitors, such as DLG-41, have been shown to disrupt the interaction of the GAS41 YEATS domain with chromatin in mammalian cells.^[1] This disruption leads to the inhibition of proliferation in NSCLC cell lines.^[1] Specifically, treatment with these inhibitors upregulates the CDKN1A gene and downregulates pathways associated with lung cancer cell identity, tumor migration, and invasion.^[1]

Visualizing the Drug Discovery Workflow

The following diagram illustrates a general workflow for the synthesis and evaluation of a small molecule inhibitor, a process in which **(4-Bromonaphthalen-1-yl)methanamine hydrochloride** could be an early-stage reactant.



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Caption: A simplified workflow for small molecule drug discovery.

This diagram outlines the progression from a starting chemical, through synthesis and various testing phases, to the development of a potential drug candidate.

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References

- 1. pubs.acs.org [pubs.acs.org]
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